

An In-depth Technical Guide to 4-Ethylidodeca-3,6-diene

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Compound of Interest

Compound Name: 4-Ethylidodeca-3,6-diene

Cat. No.: B15174436

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Disclaimer: No specific compound with the name "**4-Ethylidodeca-3,6-diene**" and an associated CAS number could be identified in chemical databases. It is plausible that this name contains a numbering inaccuracy. This guide will therefore focus on a structurally related and plausible isomer, (3E,6E)-5-Ethylidodeca-3,6-diene, as a representative molecule for this class of compounds. All data and protocols should be considered in this context.

Introduction

Substituted long-chain dienes are of significant interest in organic synthesis and materials science due to their potential applications as monomers, fine chemical intermediates, and bioactive molecules. Their reactivity is largely defined by the arrangement of the two double bonds. In the case of a 3,6-diene, the double bonds are in a "skipped" or isolated arrangement, which imparts reactivity similar to that of simple alkenes, in contrast to the unique electronic properties of conjugated dienes.^{[1][2][3]} This document provides a technical overview of the properties, a hypothetical synthesis, and potential biological interactions of (3E,6E)-5-Ethylidodeca-3,6-diene.

Chemical and Physical Properties

While experimental data for (3E,6E)-5-Ethylidodeca-3,6-diene is not readily available, computational predictions from databases such as PubChem provide valuable insights into its physicochemical properties.^[4]

Property	Value	Reference
Molecular Formula	C14H26	PubChem
Molecular Weight	194.36 g/mol	PubChem
IUPAC Name	(3E,6E)-5-ethyldodeca-3,6-diene	PubChem
CAS Number	Not available	-
XLogP3-AA (Lipophilicity)	6	PubChem
Hydrogen Bond Donor Count	0	PubChem
Hydrogen Bond Acceptor Count	0	PubChem
Rotatable Bond Count	8	PubChem
Exact Mass	194.203450829 Da	PubChem
Topological Polar Surface Area	0 Å ²	PubChem

Table 1: Computed Physicochemical Properties of (3E,6E)-5-Ethyldodeca-3,6-diene.[4]

Hypothetical Experimental Protocol: Synthesis of (3E,6E)-5-Ethyldodeca-3,6-diene

The synthesis of specifically substituted skipped dienes can be approached through various modern organic chemistry methodologies. A plausible route for the stereoselective synthesis of (3E,6E)-5-Ethyldodeca-3,6-diene could involve a transition metal-catalyzed cross-coupling reaction. Below is a hypothetical protocol based on established methods for diene synthesis.[5][6][7][8]

Objective: To synthesize (3E,6E)-5-Ethyldodeca-3,6-diene via a sequential cross-coupling strategy.

Materials:

- (E)-1-bromo-1-butene

- Hex-1-yne
- Ethylmagnesium bromide (Grignard reagent)
- Palladium(II) acetate
- Triphenylphosphine
- Copper(I) iodide
- Anhydrous tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride
- Anhydrous magnesium sulfate
- Standard glassware for inert atmosphere synthesis

Procedure:

- **Step 1: Sonogashira Coupling.** To a flame-dried, three-necked flask under an argon atmosphere, add palladium(II) acetate (2 mol%), triphenylphosphine (4 mol%), and copper(I) iodide (3 mol%). Add anhydrous THF, followed by (E)-1-bromo-1-butene (1.0 equivalent) and hex-1-yne (1.1 equivalents). The reaction mixture is stirred at room temperature for 12 hours. The progress of the reaction is monitored by thin-layer chromatography (TLC).
- **Step 2: Work-up and Isolation of the Enyne Intermediate.** Upon completion, the reaction is quenched with a saturated aqueous solution of ammonium chloride. The aqueous layer is extracted with diethyl ether (3 x 50 mL). The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, filtered, and concentrated under reduced pressure. The crude product, (E)-dec-3-en-5-yne, is purified by column chromatography on silica gel.
- **Step 3: Carbocupration and Alkylation.** To a separate flame-dried flask under argon, prepare a Gilman cuprate by adding copper(I) iodide to a solution of ethylmagnesium bromide in THF at -78°C. The purified (E)-dec-3-en-5-yne (1.0 equivalent), dissolved in anhydrous THF, is then added dropwise to the cuprate solution. The reaction is stirred at -78°C for 2 hours, allowing for a syn-addition of the ethyl group across the alkyne.

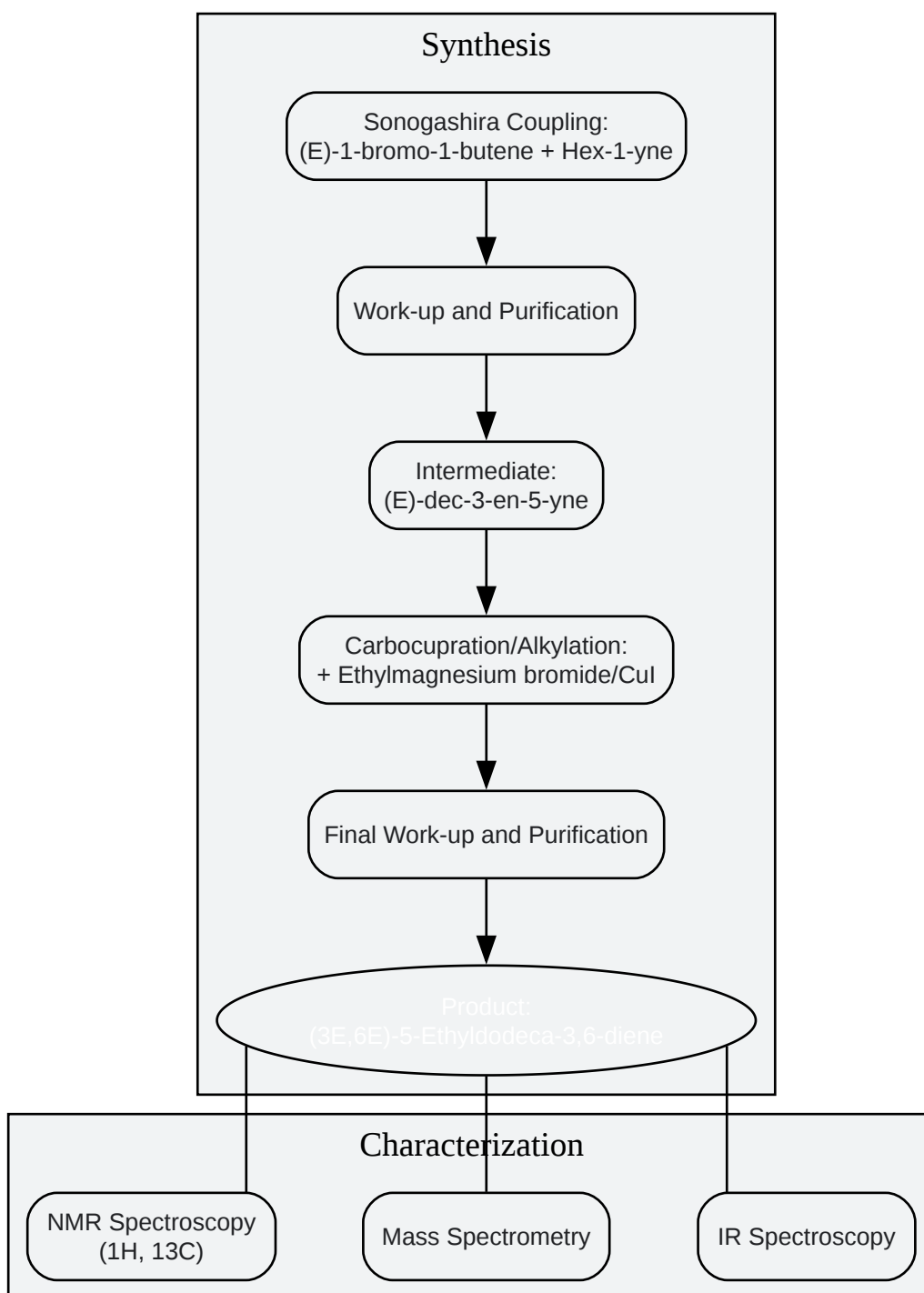
- Step 4: Final Product Isolation and Characterization. The reaction is quenched by the addition of saturated aqueous ammonium chloride. The mixture is allowed to warm to room temperature and extracted with hexane (3 x 50 mL). The combined organic extracts are washed with brine, dried over anhydrous magnesium sulfate, and the solvent is removed in vacuo. The final product, (3E,6E)-5-Ethylidodeca-3,6-diene, is purified by flash chromatography.

Characterization: The structure and purity of the synthesized compound would be confirmed by:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR to confirm the connectivity and stereochemistry of the double bonds.
- Mass Spectrometry (MS): To confirm the molecular weight.
- Infrared (IR) Spectroscopy: To identify the characteristic C=C stretching frequencies.

Visualizations

Experimental Workflow

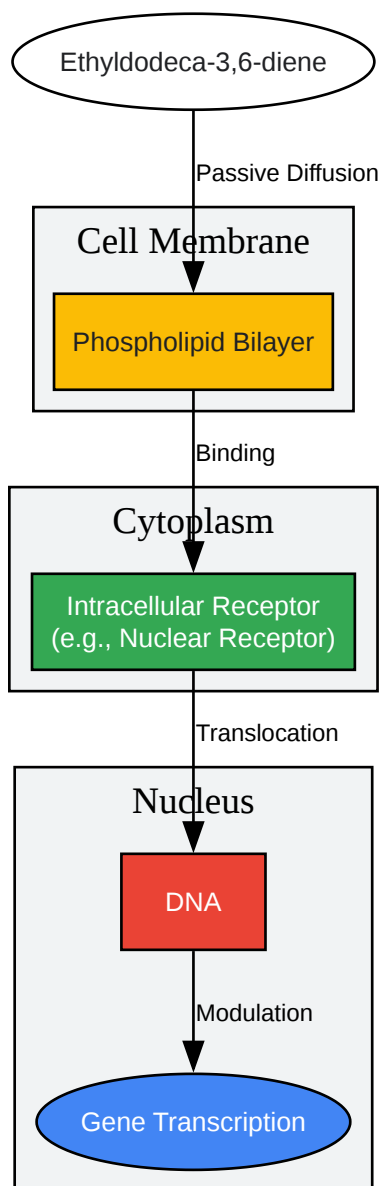


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Caption: Synthetic and characterization workflow for (3E,6E)-5-Ethyldec-3-en-5-yne.

Hypothetical Signaling Pathway Involvement

Long-chain hydrocarbons can interact with cellular membranes and potentially modulate the activity of membrane-bound or intracellular receptors.



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Caption: Hypothetical interaction of a lipophilic molecule with a cellular signaling pathway.

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